

### Metol CAS number 55-55-0 identification

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Compound of Interest		
Compound Name:	Metol	
Cat. No.:	B052040	Get Quote

## A-Z-Guide-to-Metol-55-55-0

An In-depth Technical Guide on Metol (CAS Number: 55-55-0)

This guide provides a comprehensive overview of **Metol**, a chemical compound with the CAS number 55-55-0. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, applications, and safety.

## **Chemical Identification and Properties**

**Metol** is the sulfate salt of N-methylaminophenol, with the chemical formula (C<sub>7</sub>H<sub>10</sub>NO)<sub>2</sub>SO<sub>4</sub>.[1] It is also known by various synonyms, including 4-(Methylamino)phenol hemisulfate salt, N-Methyl-p-aminophenol sulfate, and Elon.[1][2][3] It appears as a white to faintly beige crystalline powder.[4][5][6]

Table 1: Chemical Identifiers



Identifier	Value
CAS Number	55-55-0[1]
EC Number	200-237-1
IUPAC Name	bis(4-(methylamino)phenol);sulfuric acid[2]
Molecular Formula	C14H20N2O6S[2][3][5][7]
SMILES	CNC1=CC=C(C=C1)O.CNC1=CC=C(C=C1)O. OS(=O)(=O)O[2]
InChI Key	ZVNPWFOVUDMGRP-UHFFFAOYSA-N[1]

Table 2: Physical and Chemical Properties

Property	Value
Molar Mass	344.38 g/mol [1][8]
Melting Point	260 °C (decomposes)[1][9]
Solubility	Soluble in water (50 mg/mL) and ethanol; insoluble in ether.[10]
Appearance	White to faintly beige crystalline powder.[4][5][6]
рН	3.5-4.5 (50 g/L at 20°C)[6]
Flash Point	257 °C (closed cup)[10]
Autoignition Temperature	531 °C[2]

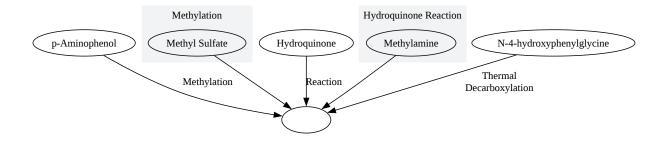
## **Synthesis and Reaction Mechanisms**

**Metol** can be synthesized through several methods, with the most common routes involving the modification of p-aminophenol or hydroquinone.

Key Synthesis Pathways:



- Methylation of p-Aminophenol: This is a common laboratory and industrial method where paminophenol is reacted with a methylating agent, such as methyl sulfate, in an aqueous solution under controlled temperature. The final product is then purified.[4]
- Reaction of Hydroquinone with Methylamine: This commercially viable route involves the
  reaction of hydroquinone with methylamine.[1] The mechanism begins with the oxidation of
  hydroquinone to benzoquinone, which then acts as an electrophile for the nucleophilic attack
  by methylamine.[4]
- Decarboxylation of N-4-hydroxyphenylglycine: This established method involves the thermal decarboxylation of N-4-hydroxyphenylglycine at temperatures between 180-220°C to yield Metol.[1][4]



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Caption: Experimental workflow for the determination of potassium dichromate using **Metol**.

## **Toxicology and Safety**

Metol is classified as harmful and requires careful handling.

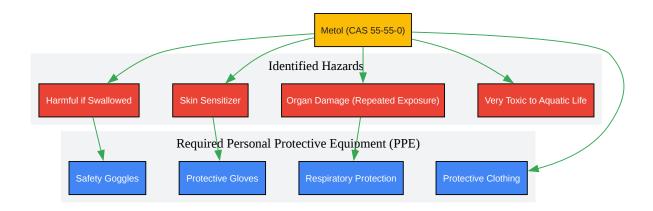
Table 3: Toxicological Data

Parameter	Value	Species
Oral LD50	565 mg/kg [4]	Mouse



#### Health Hazards:

- Harmful if swallowed. [2][8][11]\* May cause an allergic skin reaction (sensitization). [2][8]
  [11]Metol is a known cause of contact dermatitis in photographers. [9]\* May cause damage
  to organs through prolonged or repeated exposure. [2][8][11]\* Symptoms of exposure may
  include irritation of the eyes and skin, nausea, weakness, cyanosis, vertigo, and headache.
   [2] Environmental Hazards:
- Very toxic to aquatic life with long-lasting effects. [2][8][11] Safety Precautions:
- Wear protective gloves, eye protection, and suitable protective clothing. [8]\* Use in a well-ventilated area and avoid breathing dust. [8][12]\* Store in a cool, dry place away from direct sunlight, air, and moisture. [5][11] Hazard Communication Pathway



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Caption: Hazard identification and corresponding recommended personal protective equipment for **Metol**.

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